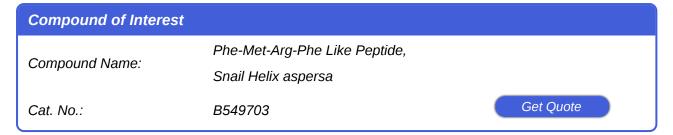




Application Notes and Protocols for Studying FMRFamide Function in Snail Locomotion

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Audience: Researchers, scientists, and drug development professionals.

Introduction

FMRFamide and its related peptides (FaRPs) are a significant family of neuropeptides in mollusks that play crucial roles in a variety of physiological processes, including the regulation of muscle contraction and neuronal activity.[1] Evidence suggests their involvement in modulating locomotor behavior, making them a target of interest for understanding snail biology and for the development of novel molluscicides. These application notes provide detailed protocols for behavioral assays designed to quantify the effects of FMRFamide on snail locomotion.

Data Presentation

The following tables summarize hypothetical quantitative data illustrating the potential effects of FMRFamide on key locomotor parameters in a model snail species such as Helix aspersa.

Table 1: Effect of FMRFamide Injection on Snail Locomotor Parameters



Treatment Group	Concentration (μM)	Average Speed (mm/s)	Total Distance Moved (mm in 10 min)	Number of Body Waves per Minute
Control (Saline)	0	1.2 ± 0.2	720 ± 120	15 ± 3
FMRFamide	10	1.5 ± 0.3	900 ± 180	18 ± 4
FMRFamide	50	1.8 ± 0.4	1080 ± 240	22 ± 5
FMRFamide	100	1.4 ± 0.2	840 ± 120	17 ± 3

Data are presented as mean ± standard deviation.

Table 2: Dose-Dependent Effect of FMRFamide on Snail Turning Behavior

Treatment Group	Concentration (µM)	Total Number of Turns (in 10 min)	Average Turn Angle (degrees)
Control (Saline)	0	5 ± 2	30 ± 10
FMRFamide	10	7 ± 3	35 ± 12
FMRFamide	50	10 ± 4	45 ± 15
FMRFamide	100	6 ± 2	32 ± 11

Data are presented as mean \pm standard deviation.

Experimental Protocols

Protocol 1: Open Field Assay for Snail Locomotion

This assay is designed to assess the general locomotor activity of snails following the administration of FMRFamide.

Materials:

• Mature snails (e.g., Helix aspersa) of similar size and weight.



- FMRFamide peptide (synthetic).
- Snail saline solution (e.g., modified Ringer's solution).
- Microsyringe for injection.
- Glass or plastic arena (e.g., 30 cm x 30 cm).
- Video camera mounted above the arena.
- Computer with video tracking software (e.g., EthoVision XT, Tracker, or custom scripts).
- · Soft, moist cloth or paper towels.

Procedure:

- Acclimation: Acclimate snails to the laboratory conditions (temperature, humidity, and light cycle) for at least one week prior to the experiment. House them in a clean, moist environment with adequate food.
- Habituation: On the day of the experiment, gently place each snail in the center of the experimental arena and allow it to habituate for 10-15 minutes.
- Injection:
 - Prepare stock solutions of FMRFamide in snail saline at various concentrations (e.g., 10 μM, 50 μM, 100 μM). A study on Helix lucorum used a 50 μM FMRFamide solution for injection.
 - Gently retract the snail's mantle to expose the hemocoel.
 - Inject a small, fixed volume (e.g., 10 μl) of the FMRFamide solution or saline (for the control group) into the hemocoel.
- Behavioral Recording:
 - Immediately after injection, place the snail back in the center of the arena.



- Start video recording and continue for a predefined period (e.g., 10-20 minutes).
- Data Analysis:
 - Use video tracking software to analyze the recordings.
 - Quantify the following parameters:
 - Total distance moved: The total path length covered by the snail.
 - Average speed: Total distance moved divided by the recording time.
 - Time spent moving: The percentage of time the snail is in motion.
 - Turning behavior: Frequency and angle of turns.
 - Thigmotaxis: Time spent near the walls of the arena versus the center.

Protocol 2: Pedal Wave Analysis

This protocol focuses on the detailed analysis of the muscular waves that propagate along the snail's foot during locomotion.

Materials:

- Same as Protocol 1, with the addition of a transparent glass plate for the arena floor.
- A mirror placed at a 45-degree angle beneath the transparent floor, or a camera positioned to record from below.

Procedure:

- Follow steps 1-4 from Protocol 1, ensuring the snail is moving on a transparent surface.
- Recording Pedal Waves: Record high-resolution video of the ventral side of the snail's foot.
- Data Analysis:



- Manually or with specialized software, count the number of pedal waves that pass a fixed point on the foot per unit of time (wave frequency).
- Measure the distance between consecutive waves (wavelength).
- The overall crawling speed of snails has been shown to correlate with both wave frequency and wavelength.[3]

Visualizations

FMRFamide Signaling Pathways

FMRFamide can elicit both excitatory and inhibitory responses in snail neurons through multiple signaling pathways.



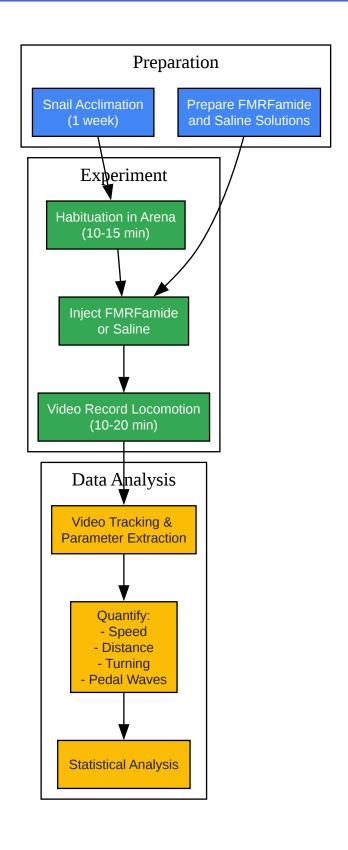
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Caption: FMRFamide signaling pathways in snail neurons.

Experimental Workflow for Snail Locomotion Assay

The following diagram illustrates the logical flow of the experimental procedure.





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Caption: Experimental workflow for the snail locomotion assay.



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